

An In-depth Technical Guide to 4-Methoxy-3-nitrobenzonitrile

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4-Methoxy-3-nitrobenzonitrile

Cat. No.: B1305115

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Introduction

4-Methoxy-3-nitrobenzonitrile is an aromatic organic compound with the chemical formula $C_8H_6N_2O_3$. It features a benzene ring substituted with a methoxy group ($-OCH_3$), a nitro group ($-NO_2$), and a nitrile group ($-CN$). This compound serves as a valuable building block in organic synthesis, particularly in the development of pharmaceuticals and agrochemicals, owing to the reactivity conferred by its functional groups.^[1] Its characteristic pale yellow to light brown solid appearance and solubility in common organic solvents make it suitable for a variety of chemical transformations.^[1] This guide provides a comprehensive overview of its chemical properties, spectroscopic data, and a detailed synthesis protocol.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **4-Methoxy-3-nitrobenzonitrile** is presented below. It is important to note that the melting point varies between different suppliers.

Property	Value	Source(s)
Molecular Formula	C ₈ H ₆ N ₂ O ₃	[1][2]
Molecular Weight	178.15 g/mol	[3]
CAS Number	33224-23-6	[1][2]
Appearance	Pale yellow to light brown solid	[1]
Melting Point	126 - 129 °C	[1]
148 - 151 °C	[4]	
Solubility	Soluble in organic solvents such as ethanol and acetone; limited solubility in water.	[1]
Synonyms	3-Nitro-4-methoxybenzonitrile, p-Anisonitrile, 3-nitro-, 5-Cyano-2-methoxynitrobenzene, Benzonitrile, 4-methoxy-3-nitro-	[1]

Spectroscopic Data

¹H NMR Spectroscopy

The ¹H NMR spectrum of **4-Methoxy-3-nitrobenzonitrile** in CDCl₃ shows the following characteristic peaks:

Chemical Shift (δ) ppm	Multiplicity	Integration	Coupling Constant (J) Hz	Assignment
8.15	d	1H	2	Aromatic H
7.83	dd	1H	8.8 and 2	Aromatic H
7.20	d	1H	8.8	Aromatic H
4.05	s	3H	-OCH ₃	

Source: Bio-protocol, 2021[4]

Mass Spectrometry

Gas Chromatography-Mass Spectrometry (GC-MS) analysis of **4-Methoxy-3-nitrobenzonitrile** reveals a molecular ion peak (M⁺) at:

m/z	Identity
178	M ⁺

Source: Bio-protocol, 2021[4]

Experimental Protocols

Synthesis of 4-Methoxy-3-nitrobenzonitrile

A detailed two-step one-pot synthesis method starting from 4-methoxy-3-nitrobenzaldehyde has been described.[4] The process involves the formation of an oxime intermediate followed by dehydration to the nitrile.

Materials:

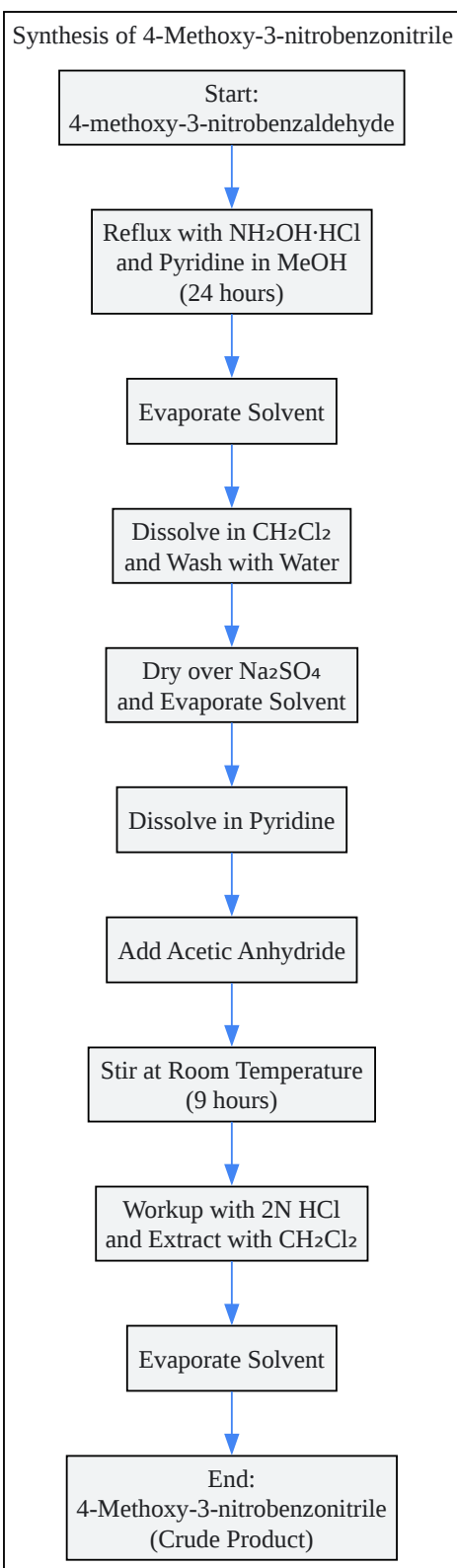
- 4-methoxy-3-nitrobenzaldehyde
- Methanol (MeOH)

- Hydroxylamine hydrochloride ($\text{NH}_2\text{OH}\cdot\text{HCl}$)
- Pyridine
- Dichloromethane (CH_2Cl_2)
- Anhydrous Sodium Sulfate (Na_2SO_4)
- Acetic anhydride

Procedure:

- To a solution of 4-methoxy-3-nitrobenzaldehyde (870 mg, 4.80 mmol) in methanol (30 mL), add hydroxylamine hydrochloride (334 mg, 4.80 mmol) and two drops of pyridine.
- Reflux the mixture for 24 hours.
- Evaporate the solvent.
- Dissolve the obtained residue in dichloromethane and wash with water.
- Dry the organic layer over anhydrous Na_2SO_4 and evaporate the solvent under vacuum.
- Dissolve the residue in 15 mL of pyridine.
- Add acetic anhydride (1 mL) to the mixture.
- Stir the reaction at room temperature for 9 hours.
- Treat the reaction mixture with 2N HCl and extract with dichloromethane.
- Evaporate the solvent to obtain the crude product. The reported yield of the crude product is 80% (685 mg) and it was used without further purification.^[4]

Experimental Workflow:



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Caption: Synthesis workflow for **4-Methoxy-3-nitrobenzonitrile**.

Biological Activity

Currently, there is no publicly available information regarding the specific biological activity of **4-Methoxy-3-nitrobenzonitrile**, including its involvement in signaling pathways, enzyme inhibition, or receptor binding. Further research is required to elucidate the pharmacological and toxicological profile of this compound.

Safety Information

4-Methoxy-3-nitrobenzonitrile should be handled with care as it may pose health risks if inhaled or ingested.[1] Standard laboratory safety protocols, including the use of personal protective equipment such as gloves, safety glasses, and a lab coat, are recommended when handling this chemical. Work should be conducted in a well-ventilated area or a fume hood.

Conclusion

4-Methoxy-3-nitrobenzonitrile is a valuable synthetic intermediate with well-defined chemical and physical properties. This guide provides essential technical information, including spectroscopic data and a detailed synthesis protocol, to support its use in research and development. The absence of data on its biological activity highlights an area for future investigation to fully understand the potential applications and safety profile of this compound.

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- To cite this document: BenchChem. [An In-depth Technical Guide to 4-Methoxy-3-nitrobenzonitrile]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1305115#4-methoxy-3-nitrobenzonitrile-chemical-properties]

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